

Physical Properties of Barium Hydroxide Octahydrate: An In-depth Technical Guide

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Compound of Interest

Compound Name: Barium hydroxide

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This technical guide provides a comprehensive overview of the core physical properties of **barium hydroxide** octahydrate ($\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$). The information is compiled from various scientific sources and is intended to be a valuable resource for laboratory and development work. Quantitative data is presented in structured tables for ease of reference, and detailed experimental methodologies are provided for key physical property determinations.

Core Physical and Chemical Properties

Barium hydroxide octahydrate is a white crystalline solid that is the most common form of **barium hydroxide**.^[1] It is a strong base and is freely soluble in water and methanol.^[1]

Property	Value
Chemical Formula	Ba(OH) ₂ ·8H ₂ O
Molar Mass	315.46 g/mol [2] [3]
Appearance	White to colorless, transparent or translucent powder or crystals. [1] [4] [5]
Odor	Odorless [6] [7] [8]
Density	2.18 g/cm ³ at 16 °C [2]
Melting Point	78 °C (172 °F; 351 K) [2] [6] [9]
Boiling Point	Decomposes before boiling. The anhydrous form boils at 780 °C. [2] [10]
Crystal Structure	Monoclinic [5] [11]
Basicity (pK _b)	-2.02 (for the first hydroxide ion) [1] [3]
Hygroscopicity	Hygroscopic; readily absorbs moisture from the air. [10] [12]
Air Sensitivity	Air-sensitive; reacts with atmospheric carbon dioxide to form insoluble barium carbonate. [7] [13]

Solubility Profile

Barium hydroxide octahydrate is notably soluble in water, with its solubility increasing significantly with temperature. It is also soluble in methanol, slightly soluble in ethanol, and practically insoluble in acetone.[\[10\]](#)[\[13\]](#)

Temperature (°C)	Solubility (g/100 mL of H ₂ O)
0	1.67
10	2.48
20	3.89
30	5.59
40	8.22
50	13.1
60	20.9
80	101.4

Data sourced from Sciencemadness Wiki[14]

Thermal Properties

Upon heating, **barium hydroxide** octahydrate melts in its own water of crystallization at 78 °C. [6][9] Further heating leads to the loss of water molecules. It converts to the monohydrate upon heating in air, and at 100 °C in a vacuum, the monohydrate yields anhydrous **barium hydroxide** and water.[2] The anhydrous form decomposes to barium oxide at temperatures around 800 °C.[2][14]

Property	Value
Melting Point	78 °C[2][6][9]
Decomposition Temperature	Decomposes to BaO at approximately 800 °C (anhydrous form).[2][14] The octahydrate begins to lose water of crystallization above 78 °C.[6]
Standard Enthalpy of Formation	-944.7 kJ/mol (for the anhydrous form)[1]

Experimental Protocols

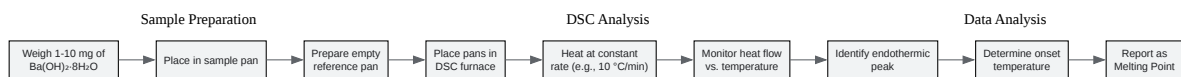
The following sections detail the general experimental methodologies used to determine the key physical properties of **barium hydroxide** octahydrate.

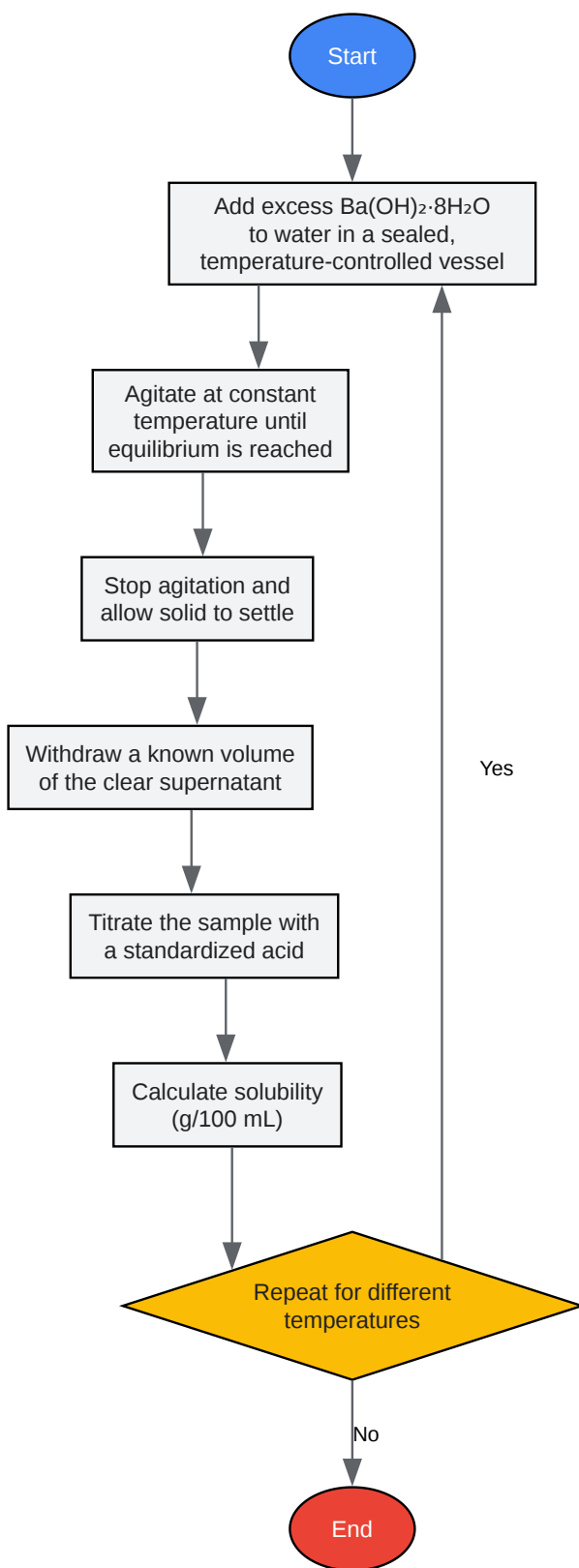
Determination of Melting Point

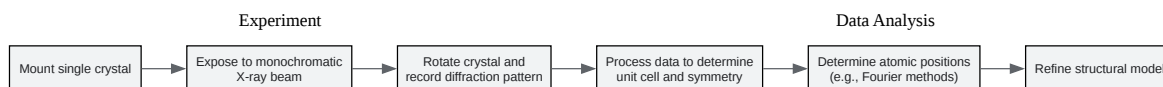
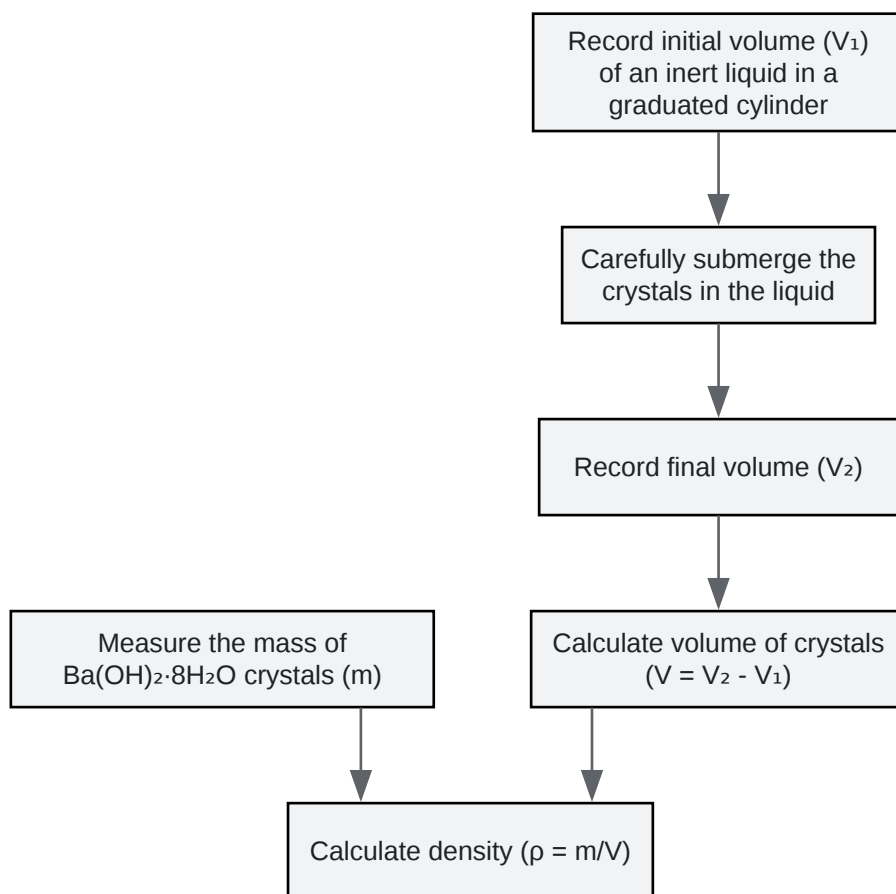
The melting point of **barium hydroxide** octahydrate is typically determined using Differential Scanning Calorimetry (DSC). This thermoanalytical technique measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature.

Methodology:

- A small, accurately weighed sample of **barium hydroxide** octahydrate (typically 1-10 mg) is placed into a sample pan (e.g., aluminum).
- An empty, hermetically sealed pan is used as a reference.
- The sample and reference pans are placed in the DSC furnace.
- The furnace is heated at a constant rate (e.g., 5-10 °C/min) under a controlled atmosphere (e.g., nitrogen).
- The heat flow to the sample is monitored as a function of temperature. An endothermic peak is observed at the melting point, corresponding to the absorption of heat during the phase transition. The onset temperature of this peak is reported as the melting point.







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